

# An In-depth Technical Guide to Dimethyl 2,3-Naphthalenedicarboxylate

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## Compound of Interest

Compound Name: *Dimethyl 2,3-naphthalenedicarboxylate*

Cat. No.: *B078348*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Dimethyl 2,3-naphthalenedicarboxylate**, a key intermediate in various organic syntheses. This document outlines its fundamental characteristics, detailed experimental protocols for its preparation, and relevant spectral data to aid in its identification and utilization in research and development.

## Core Chemical Properties and Data

**Dimethyl 2,3-naphthalenedicarboxylate** is an aromatic ester recognized for its role as a building block in the synthesis of more complex molecules.<sup>[1]</sup> Its naphthalene core and diester functionalities make it a versatile reagent in organic chemistry.<sup>[1]</sup>

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **Dimethyl 2,3-naphthalenedicarboxylate**.

Property	Value	Reference(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>4</sub>	[1][2]
Molecular Weight	244.24 g/mol	[2]
CAS Number	13728-34-2	[1]
Melting Point	52-54 °C	[3]
Boiling Point	141-145 °C at 1 mm Hg	[3]
Appearance	Colorless to pale yellow solid or liquid	[1]
Solubility	Soluble in organic solvents	[1]
InChI	InChI=1S/C14H12O4/c1-17-13(15)11-7-9-5-3-4-6-10(9)8-12(11)14(16)18-2/h3-8H,1-2H3	[1]
SMILES	COC(=O)c1cc2ccccc2cc1C(=O)OC	[1]

## Spectroscopic Data

Spectroscopic data is crucial for the verification of the identity and purity of **Dimethyl 2,3-naphthalenedicarboxylate**.

Spectrum Type	Data Source / Reference
<sup>1</sup> H NMR	[2]
<sup>13</sup> C NMR	[2][4]
Infrared (IR)	[2]
Mass Spec (MS)	[5]

## Experimental Protocols

The synthesis of **Dimethyl 2,3-naphthalenedicarboxylate** is typically achieved through a two-step process: the oxidation of 2,3-dimethylnaphthalene to 2,3-naphthalenedicarboxylic acid, followed by the esterification of the diacid.

## Synthesis of 2,3-Naphthalenedicarboxylic Acid

A reliable method for the synthesis of the precursor, 2,3-naphthalenedicarboxylic acid, is detailed in Organic Syntheses.<sup>[6]</sup>

Materials:

- 2,3-Dimethylnaphthalene
- Sodium dichromate dihydrate
- Water
- 6N Hydrochloric acid

Procedure:<sup>[6]</sup>

- Charge a suitable autoclave with 2,3-dimethylnaphthalene, sodium dichromate dihydrate, and water.
- Seal the autoclave and heat to 250°C with continuous agitation for 18 hours.
- Cool the autoclave while continuing agitation.
- Release the pressure and transfer the contents to a large vessel, rinsing the autoclave with hot water.
- Separate the green hydrated chromium oxide by filtration on a large Büchner funnel and wash the solid with warm water until the filtrate is colorless.
- Combine the filtrates and acidify with 6N hydrochloric acid.
- Allow the mixture to cool to room temperature overnight to precipitate the product.

- Collect the 2,3-naphthalenedicarboxylic acid by filtration, wash with water until the filtrate is colorless, and dry to a constant weight.

## Esterification to Dimethyl 2,3-Naphthalenedicarboxylate

The following is a general procedure for the esterification of 2,3-naphthalenedicarboxylic acid.

Materials:

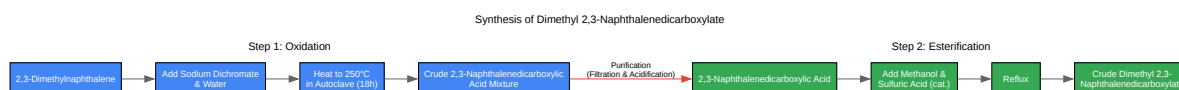
- 2,3-Naphthalenedicarboxylic acid
- Methanol
- Concentrated sulfuric acid (catalyst)

Procedure:

- Suspend 2,3-naphthalenedicarboxylic acid in an excess of methanol in a round-bottom flask.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux with stirring for several hours, monitoring the reaction by a suitable method (e.g., TLC).
- After completion, cool the reaction mixture and remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent (e.g., dichloromethane or ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield the crude **Dimethyl 2,3-naphthalenedicarboxylate**.
- Purify the crude product by recrystallization or column chromatography.

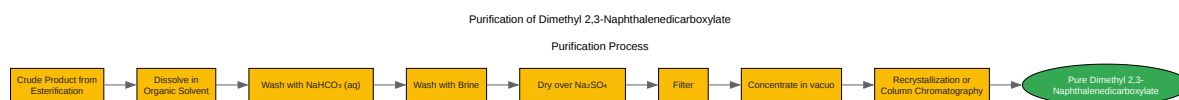
## Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and purification processes.



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Caption: Workflow for the synthesis of **Dimethyl 2,3-naphthalenedicarboxylate**.



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## References

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- 2. Dimethyl 2,3-naphthalenedicarboxylate | C<sub>14</sub>H<sub>12</sub>O<sub>4</sub> | CID 688113 - PubChem [pubchem.ncbi.nlm.nih.gov]

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